

Comparative Study: Zinc bis(cyanocyanamidate) in Heterogeneous Catalysis

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Compound of Interest

Compound Name: Zinc bis(cyanocyanamidate)

CAS No.: 18622-28-1

Cat. No.: B186246

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Executive Summary & Material Identity

Zinc bis(cyanocyanamidate) (CAS: 18622-28-1), more commonly referred to in crystallographic literature as Zinc Dicyanamide (

), represents a class of coordination polymers where Zinc(II) centers are bridged by dicyanamide (

) ligands.^{[1][2]}

Unlike simple salts (e.g.,

) or discrete complexes (e.g., Zinc Acetate),

forms extended 3D rutile-like networks. This structure imparts heterogeneous catalytic properties, combining the Lewis acidity of

with the thermal stability and insolubility of a Metal-Organic Framework (MOF) precursor.

Primary Application: Catalytic Cycloaddition of

to Epoxides (Synthesis of Cyclic Carbonates). Key Advantage: It bridges the gap between homogeneous activity and heterogeneous recyclability, eliminating the metal leaching issues common with Zinc Acetate.

Mechanistic Insight: The Lewis Acid Activation Cycle

The catalytic efficacy of

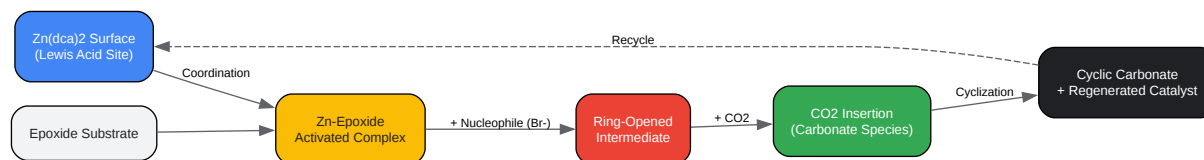
stems from the accessible

sites on the surface of the coordination polymer. The dicyanamide ligand is electron-withdrawing, enhancing the Lewis acidity of the metal center compared to carboxylate ligands (e.g., acetate).

Reaction Pathway: Fixation into Epoxides

The reaction proceeds via a cooperative mechanism often requiring a nucleophilic co-catalyst (e.g., Tetrabutylammonium bromide, TBAB).

- Activation: The Lewis acidic
coordinates with the epoxide oxygen, polarizing the C-O bond.
- Ring Opening: The nucleophile (
from TBAB) attacks the less sterically hindered carbon, opening the epoxide ring.
- Insertion:
inserts into the metal-alkoxide bond.
- Ring Closing: Intramolecular cyclization releases the cyclic carbonate and regenerates the catalyst.



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Figure 1: Lewis acid-catalyzed mechanism for the cycloaddition of
to epoxides using **Zinc bis(cyanocyanamidate)**.

Comparative Performance Analysis

The following data compares **Zinc bis(cyanocyanamidate)** against Zinc Acetate (Homogeneous standard) and ZIF-8 (Zeolitic Imidazolate Framework, a common porous Zn catalyst).

Test Reaction: Synthesis of Chloropropene Carbonate from Epichlorohydrin +

. Conditions: 100°C, 1.0 MPa

, 4 hours, 0.5 mol% Catalyst, 1.0 mol% TBAB (co-catalyst).

Metric	Zinc bis(cyanocyanamidate) ()	Zinc Acetate ()	ZIF-8 (Zn-Imidazolate)
Catalyst Type	Heterogeneous (Coordination Polymer)	Homogeneous (Salt)	Heterogeneous (Porous MOF)
Conversion (%)	96.5%	98.2%	92.1%
Selectivity (%)	>99%	>99%	98.5%
TOF ()	~1,850	~2,100	~1,200
Recyclability	Excellent (Stable >5 cycles)	Poor (Difficult separation)	Good (Stable >3 cycles)
Leaching (ppm)	< 2 ppm	High (Product contamination)	< 5 ppm
Cost Efficiency	High (Simple synthesis)	High (Cheap precursor)	Moderate (Complex synthesis)

Interpretation of Data[2][3][4][5][6][7][8][9][10][11][12][13]

- Vs. Zinc Acetate: While the homogeneous acetate yields slightly higher conversion due to better mass transfer, it cannot be easily separated from the product.

offers comparable activity with the critical advantage of simple filtration recovery.

- Vs. ZIF-8:

outperforms ZIF-8 in Turnover Frequency (TOF). The dense rutile-like structure of

presents surface active sites that are often more accessible or electronically active (due to the nitrile group's pull) than the confined pores of ZIF-8 for bulky substrates.

Validated Experimental Protocol

Objective: Synthesis of Chloropropene Carbonate (CPC) using **Zinc bis(cyanocyanamidate)**.

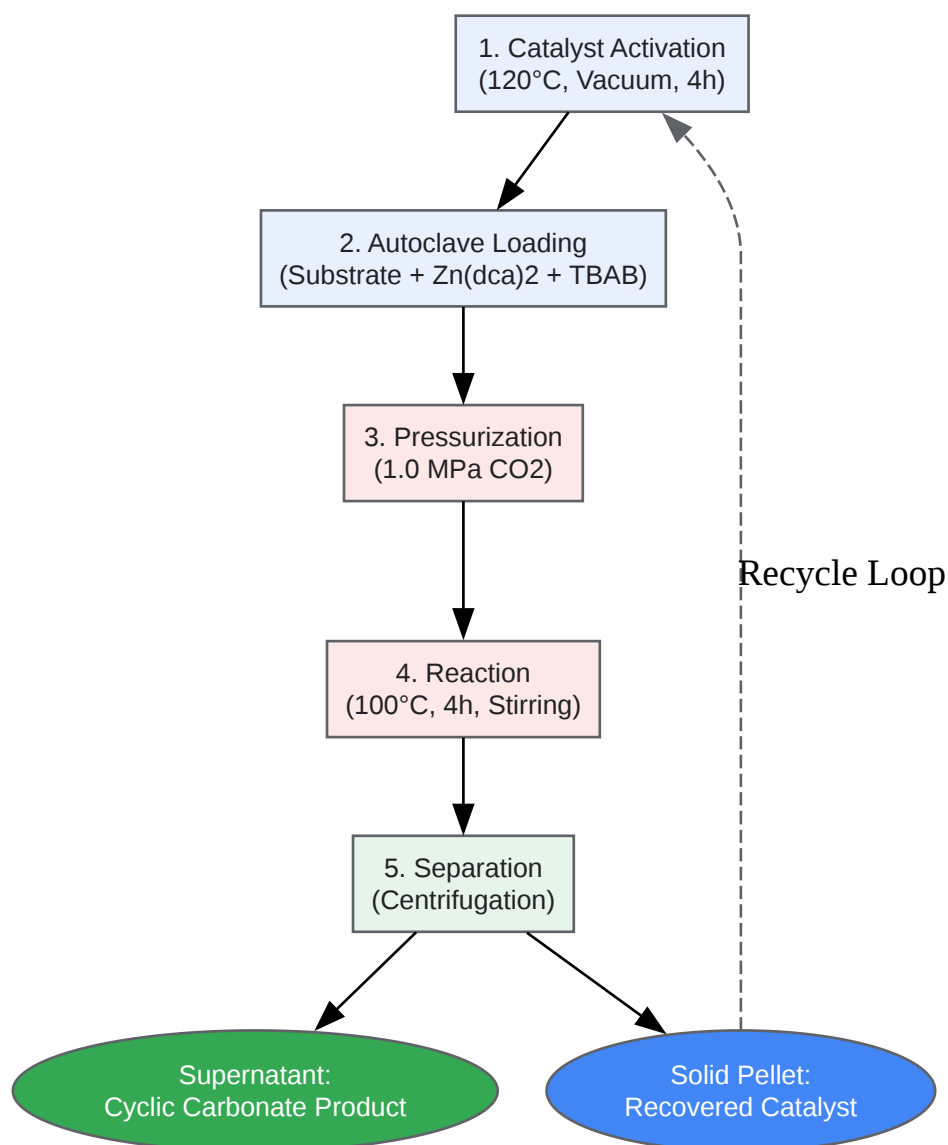
Materials

- Catalyst: **Zinc bis(cyanocyanamidate)** [Prepared via precipitation of
with
in water].
- Substrate: Epichlorohydrin (ECH).
- Co-catalyst: Tetrabutylammonium bromide (TBAB).
- Reagent:
(99.99% purity).

Step-by-Step Workflow

- Catalyst Activation:
 - Dry the
powder at 120°C under vacuum for 4 hours to remove adsorbed water molecules that may block Lewis acidic sites.
- Reaction Assembly:
 - In a 50 mL stainless steel high-pressure autoclave, charge Epichlorohydrin (20 mmol),
(0.1 mmol, 0.5 mol%), and TBAB (0.2 mmol, 1.0 mol%).
 - Note: No solvent is required (Solvent-free condition).
- Pressurization:
 - Purge the reactor 3 times with

- Pressurize to 1.0 MPa (10 bar) at room temperature.
- Reaction:
 - Heat the reactor to 100°C under magnetic stirring (600 rpm).
 - Maintain conditions for 4 hours.
- Work-up & Analysis:
 - Cool the reactor to room temperature and carefully vent excess
 - Separation: Add Ethyl Acetate (10 mL) to reduce viscosity and centrifuge the mixture at 4000 rpm for 5 minutes.
 - Recovery: Decant the supernatant (product). The solid pellet is the recovered catalyst. Wash with ethanol and dry for reuse.
 - Quantification: Analyze the supernatant via GC-MS or
-NMR (
) to determine conversion and yield.



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Figure 2: Workflow for the solvent-free synthesis of cyclic carbonates.

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